

# Application of Sodium Metaborate in Enhanced Oil Recovery: Detailed Notes and Protocols

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## Compound of Interest

Compound Name: Sodium;oxido(oxo)borane;hydrate

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## Introduction

Sodium metaborate ( $\text{NaBO}_2$ ) is a versatile inorganic compound that has garnered significant interest in the field of enhanced oil recovery (EOR). Its application, primarily in alkaline and alkaline-surfactant-polymer (ASP) flooding, stems from its ability to favorably alter reservoir conditions to mobilize residual oil. This document provides detailed application notes, experimental protocols, and a summary of quantitative data related to the use of sodium metaborate in EOR, intended for researchers and scientists in the energy sector.

Sodium metaborate's primary role in EOR is as an alkaline agent. When injected into an oil reservoir, it increases the pH of the formation water. This high pH environment triggers a series of beneficial chemical reactions. One of the key mechanisms is the in-situ saponification of acidic components naturally present in crude oil. This reaction generates surfactants at the oil-water interface, leading to a significant reduction in interfacial tension (IFT), which is a critical factor in mobilizing trapped oil.<sup>[1][2]</sup>

Furthermore, the alteration of rock wettability from oil-wet to water-wet is another crucial mechanism facilitated by sodium metaborate.<sup>[3]</sup> This change in wettability allows the injected water to more effectively displace oil from the rock surfaces. Sodium metaborate also acts as an excellent pH buffer, maintaining a stable alkaline environment conducive to the performance of other EOR chemicals like surfactants and polymers.<sup>[3]</sup> It is particularly suitable for reservoirs

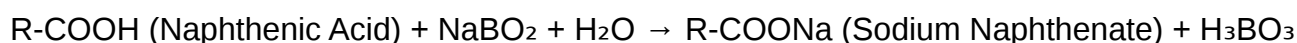
containing minerals like gypsum, where it shows better compatibility compared to other alkalis such as sodium carbonate or sodium hydroxide.

## Mechanisms of Action

The efficacy of sodium metaborate in enhanced oil recovery is attributed to several key mechanisms that work synergistically to improve oil displacement and sweep efficiency.

### In-situ Saponification and Interfacial Tension Reduction

Crude oils with a significant acid number contain naphthenic acids. In the alkaline environment created by sodium metaborate, these acids are neutralized in a saponification reaction, forming sodium naphthenate, which is a surfactant.



This newly formed surfactant accumulates at the oil-water interface, drastically lowering the interfacial tension. The reduction in IFT weakens the capillary forces that trap oil droplets within the pore spaces of the reservoir rock, allowing them to be mobilized and displaced by the injected fluid.

Caption: In-situ saponification process leading to IFT reduction.

### Wettability Alteration

Many carbonate and some sandstone reservoirs are initially oil-wet, meaning the rock surface has a higher affinity for oil than for water. This condition hinders the displacement of oil by waterflooding. The alkaline solution of sodium metaborate can alter the rock surface charge, causing the desorption of polar organic compounds from the crude oil that are adsorbed onto the rock. This process shifts the wettability towards a more water-wet state. In a water-wet system, a continuous water film can form on the rock surface, allowing water to spontaneously imbibe into the smaller pores and displace the oil more effectively.[3]

Caption: Wettability alteration from oil-wet to water-wet.

## Data Presentation

The following tables summarize quantitative data from laboratory studies on the application of sodium metaborate in EOR.

Table 1: Effect of Sodium Metaborate on Oil Recovery in Carbonate Reservoirs[4]

Test #	Injection Fluid	Alkali Conc. (wt%)	Surfactant Conc. (wt%)	Oil Recovery (% OOIP)
1	Synthetic Brine	0.0	0.0	11.1
2	Sodium Metaborate	0.6	0.0	20.1
3	Sodium Metaborate + Surfactant	0.6	0.8	44.2

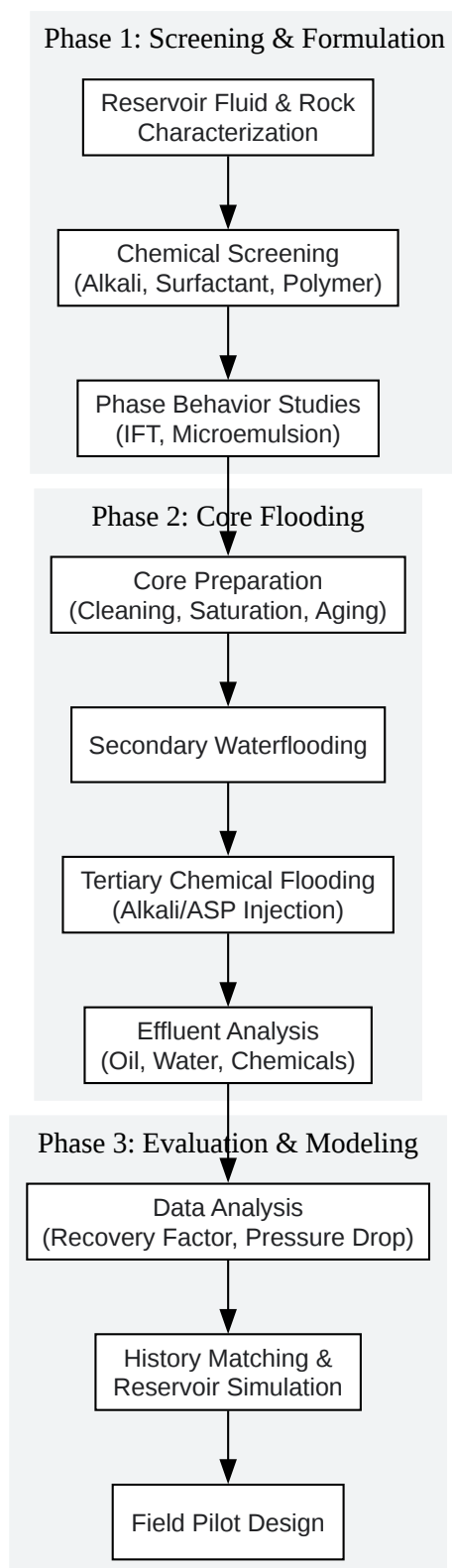
OOIP: Original Oil in Place

Table 2: Core Flooding Results for Different ASP Injection Strategies[4]

Run #	Injection Strategy	Alkali Conc. (wt%)	Surfactant Conc. (wt%)	Polymer Conc. (ppm)	Tertiary Oil Recovery (% OOIP)
1	Alkali-Surfactant (AS)	0.6	0.8	0	12.8
2	Alkali-Surfactant-Polymer (ASP)	0.6	0.8	2000	24.7

## Experimental Protocols

A systematic laboratory workflow is essential to evaluate the potential of sodium metaborate for a specific reservoir.



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Caption: General workflow for chemical EOR evaluation.

## Protocol 1: Core Flooding Experiment for Alkaline-Surfactant-Polymer (ASP) Flooding

This protocol outlines the general steps for conducting a core flooding experiment to evaluate the performance of an ASP formulation containing sodium metaborate.

### 1. Materials and Equipment:

- Core holder assembly
- High-pressure pumps for fluid injection
- Pressure transducers
- Fraction collector
- Core plugs from the target reservoir or representative outcrop cores
- Crude oil from the target reservoir
- Synthetic brine matching the formation water composition
- Sodium metaborate, surfactant, and polymer of choice
- Viscometer, densitometer, and interfacial tensiometer

### 2. Core Preparation:

- Clean the core plugs using appropriate solvents (e.g., toluene, methanol) to remove any residual hydrocarbons and salts.
- Dry the cores in an oven at a specified temperature until a constant weight is achieved.
- Measure the dry weight, dimensions, and calculate the bulk volume.
- Saturate the cores with synthetic brine under vacuum to determine the pore volume and porosity.

- Measure the absolute permeability to brine.

### 3. Initial Oil Saturation:

- Inject crude oil into the brine-saturated core at a high flow rate to displace the brine and establish the initial oil saturation ( $S_{oi}$ ) and connate water saturation ( $S_{wc}$ ).
- Age the core with the crude oil at reservoir temperature for a period of several weeks to allow for wettability restoration.

### 4. Waterflooding (Secondary Recovery):

- Inject synthetic brine into the oil-saturated core at a constant rate until no more oil is produced. This establishes the residual oil saturation after waterflooding ( $S_{orw}$ ).
- Monitor the pressure drop across the core and the volume of oil and water produced.

### 5. ASP Flooding (Tertiary Recovery):

- Prepare the ASP slug by dissolving the desired concentrations of sodium metaborate, surfactant, and polymer in the injection brine.
- Inject a predetermined pore volume (PV) of the ASP slug into the core at a constant injection rate.
- Follow the ASP slug with a polymer drive (polymer solution without alkali and surfactant) to provide mobility control.
- Finally, inject chase brine until no further oil is produced.
- Continuously monitor the pressure drop and collect the effluent in the fraction collector for analysis of oil and water volumes, as well as chemical concentrations.

### 6. Data Analysis:

- Calculate the oil recovery factor at each stage of the experiment (waterflooding and ASP flooding).

- Analyze the pressure drop data to evaluate the mobility control of the injected fluids.
- Determine the retention of the injected chemicals by analyzing their concentrations in the effluent.

## Conclusion

Sodium metaborate presents a viable and effective alkaline agent for enhanced oil recovery, particularly in ASP flooding applications. Its ability to generate surfactants in-situ, alter rock wettability, and act as a robust pH buffer contributes to significant improvements in oil recovery from mature reservoirs. The provided data and protocols offer a foundational framework for researchers and scientists to further explore and optimize the application of sodium metaborate in specific reservoir contexts. Careful laboratory evaluation following systematic workflows is crucial for the successful design and implementation of sodium metaborate-based EOR projects.

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